

Personal protective equipment for handling meso-Tetra(4-carboxyphenyl)porphine

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Compound of Interest

Compound Name: *meso-Tetra(4-carboxyphenyl)porphine*

Cat. No.: *B077598*

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Essential Safety and Handling Guide for meso-Tetra(4-carboxyphenyl)porphine

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **meso-Tetra(4-carboxyphenyl)porphine** (TCPP), including detailed operational and disposal plans. Our goal is to be your preferred source for laboratory safety and chemical handling information, building trust by providing value beyond the product itself.

Chemical and Physical Properties

A clear understanding of the chemical and physical properties of **meso-Tetra(4-carboxyphenyl)porphine** is fundamental to its safe handling.

Property	Value	Reference
CAS Number	14609-54-2	[1][2]
Molecular Formula	C48H30N4O8	[1]
Molecular Weight	790.8 g/mol	[1]
Appearance	Powder	[N/A]
Storage	Store at room temperature, protected from light.	[1]

Hazard Identification and Personal Protective Equipment (PPE)

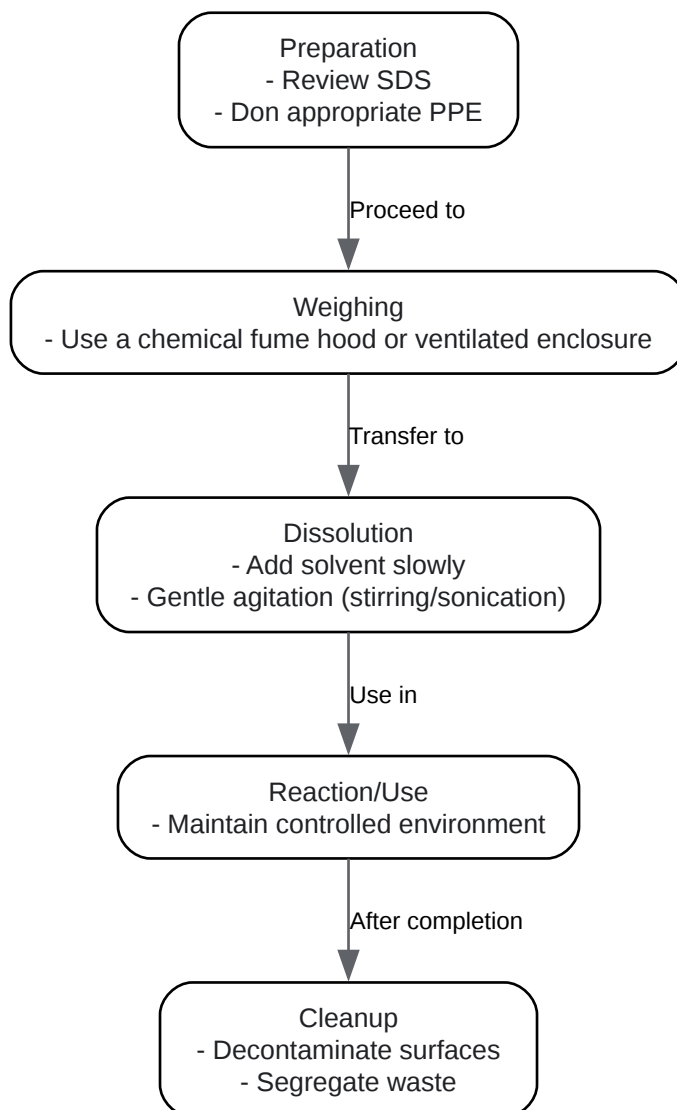
While **meso-Tetra(4-carboxyphenyl)porphine** is not classified as a hazardous substance according to Regulation (EC) No 1272/2008, it is crucial to handle it with care to avoid contact with eyes, skin, or clothing.[2] The following personal protective equipment is recommended to ensure safe handling.[3][4][5]

PPE Category	Recommended Equipment	Rationale
Eye and Face Protection	Safety glasses with side-shields or chemical safety goggles. A face shield may be necessary when handling larger quantities.	Protects against dust particles and accidental splashes.
Hand Protection	Chemically resistant gloves (e.g., nitrile).	Prevents direct skin contact with the compound.
Respiratory Protection	NIOSH-approved respirator (e.g., N95) if handling as a powder or if dust may be generated.	Minimizes inhalation of airborne particles.[4][6]
Skin and Body Protection	Laboratory coat.	Protects clothing and skin from contamination.[4]

Operational Plan for Safe Handling

A systematic approach to handling **meso-Tetra(4-carboxyphenyl)porphine** in a laboratory setting is critical to ensuring personnel safety.

Experimental Workflow



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Figure 1. A workflow for the safe handling of **meso-Tetra(4-carboxyphenyl)porphine**.

Step-by-Step Handling Protocol:

- **Preparation:** Before handling, thoroughly review the Safety Data Sheet (SDS). Ensure all necessary PPE is readily available and in good condition.
- **Weighing:** When weighing the powdered compound, perform the task in a well-ventilated area, such as a chemical fume hood, to minimize inhalation risks.
- **Dissolution:** When dissolving the compound, add the solvent to the solid slowly to avoid splashing. Use appropriate glassware and ensure compatibility with the chosen solvent.
- **Reaction and Use:** During the experiment, maintain a controlled environment. Avoid generating dust or aerosols.
- **Spill Management:** In case of a spill, evacuate the immediate area if necessary. For a solid spill, carefully sweep or vacuum the material into a designated waste container. For a liquid spill, use an inert absorbent material. Clean the spill area thoroughly. Report all spills to the laboratory supervisor.^[4]

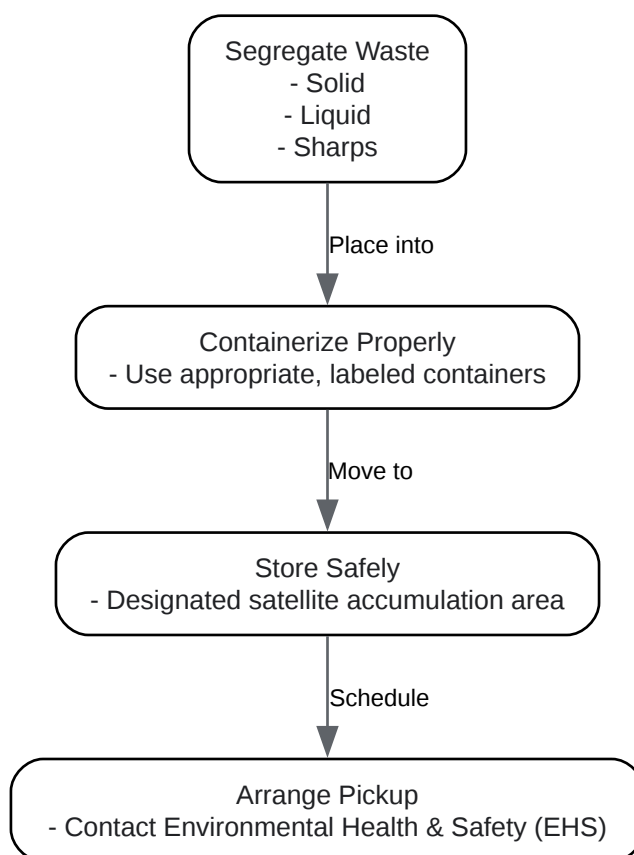
Disposal Plan

Proper disposal of chemical waste is paramount for environmental protection and laboratory safety.^[7] The overriding principle is that no activity should begin unless a plan for the disposal of all waste has been formulated.^[8]

Waste Segregation and Container Management

Waste Stream	Container Type	Labeling
Solid Waste	Sealable, clearly labeled polyethylene container.	"Hazardous Waste: meso-Tetra(4-carboxyphenyl)porphine (Solid)" and list any other contaminants.
Liquid Waste	Leak-proof, sealable container compatible with the solvent.	"Hazardous Waste: meso-Tetra(4-carboxyphenyl)porphine (Liquid)", the solvent name, and approximate concentration.
Sharps Waste	Puncture-resistant sharps container.	"Hazardous Waste: Sharps" with a list of chemical contaminants.

Disposal Workflow



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Figure 2. A workflow for the proper disposal of waste containing **meso-Tetra(4-carboxyphenyl)porphine**.

Step-by-Step Disposal Protocol:

- Segregation: At the point of generation, segregate waste into solid, liquid, and sharps streams. Do not mix incompatible waste types.[4][8]
- Containerization: Use the appropriate, clearly labeled waste containers for each waste stream. Ensure containers are in good condition and are securely sealed when not in use.[7]
- Storage: Store waste containers in a designated and properly marked satellite accumulation area.[7]
- Disposal: Dispose of contents and container in accordance with local, regional, national, and international regulations.[2] Contact your institution's Environmental Health and Safety (EHS)

office to arrange for pickup of the hazardous waste.[9] Do not dispose of this chemical in the regular trash or down the sink.[7]

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References

- 1. meso-Tetra(4-carboxyphenyl)porphine | [frontierspecialtychemicals.com]
- 2. sds.strem.com [sds.strem.com]
- 3. PPE and Safety for Chemical Handling [acsmaterial.com]
- 4. benchchem.com [benchchem.com]
- 5. sams-solutions.com [sams-solutions.com]
- 6. nspcoatings.co.uk [nspcoatings.co.uk]
- 7. benchchem.com [benchchem.com]
- 8. Management of Waste - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 9. m.youtube.com [m.youtube.com]
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